Operational Guide: Safe Disposal of 2-Bromopyrimidin-4-ol[1]

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Compound of Interest	
Compound Name:	*2-Bromopyrimidin-4-ol*
CAS No.:	*1160994-75-1*
Cat. No.:	*B1506830*

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Executive Summary & Chemical Profile

2-Bromopyrimidin-4-ol (CAS: 1160994-75-1) presents specific disposal challenges due to its halogenated nature.[1] Unlike standard organic waste, the presence of the bromine atom on the pyrimidine ring dictates that this compound must be directed to a halogenated waste stream. Misrouting this chemical into non-halogenated solvent streams can damage standard incineration equipment (via HBr formation) and violate EPA/RCRA compliance, leading to significant fines.

This guide provides a self-validating protocol for the segregation, packaging, and disposal of **2-Bromopyrimidin-4-ol**, ensuring scientific integrity and regulatory compliance.

Chemical Identification Table

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Parameter	Specification
Chemical Name	2-Bromopyrimidin-4-ol
Synonyms	2-Bromo-4-hydroxypyrimidine; 4(3H)-Pyrimidinone, 2-bromo-
CAS Number	1160994-75-1
Molecular Formula	$C_4H_3BrN_2O$
Molecular Weight	174.98 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Acidity (pKa)	~7.5 (Amphoteric nature due to -OH/keto tautomerism)
Primary Hazards	Acute Tox.[1][2][3] (Oral), Skin Irrit., Eye Irrit., STOT SE 3

Risk Characterization & Waste Classification

Before initiating disposal, you must characterize the waste state. The critical decision factor is the Halogen Content.

The "Why" Behind the Protocol

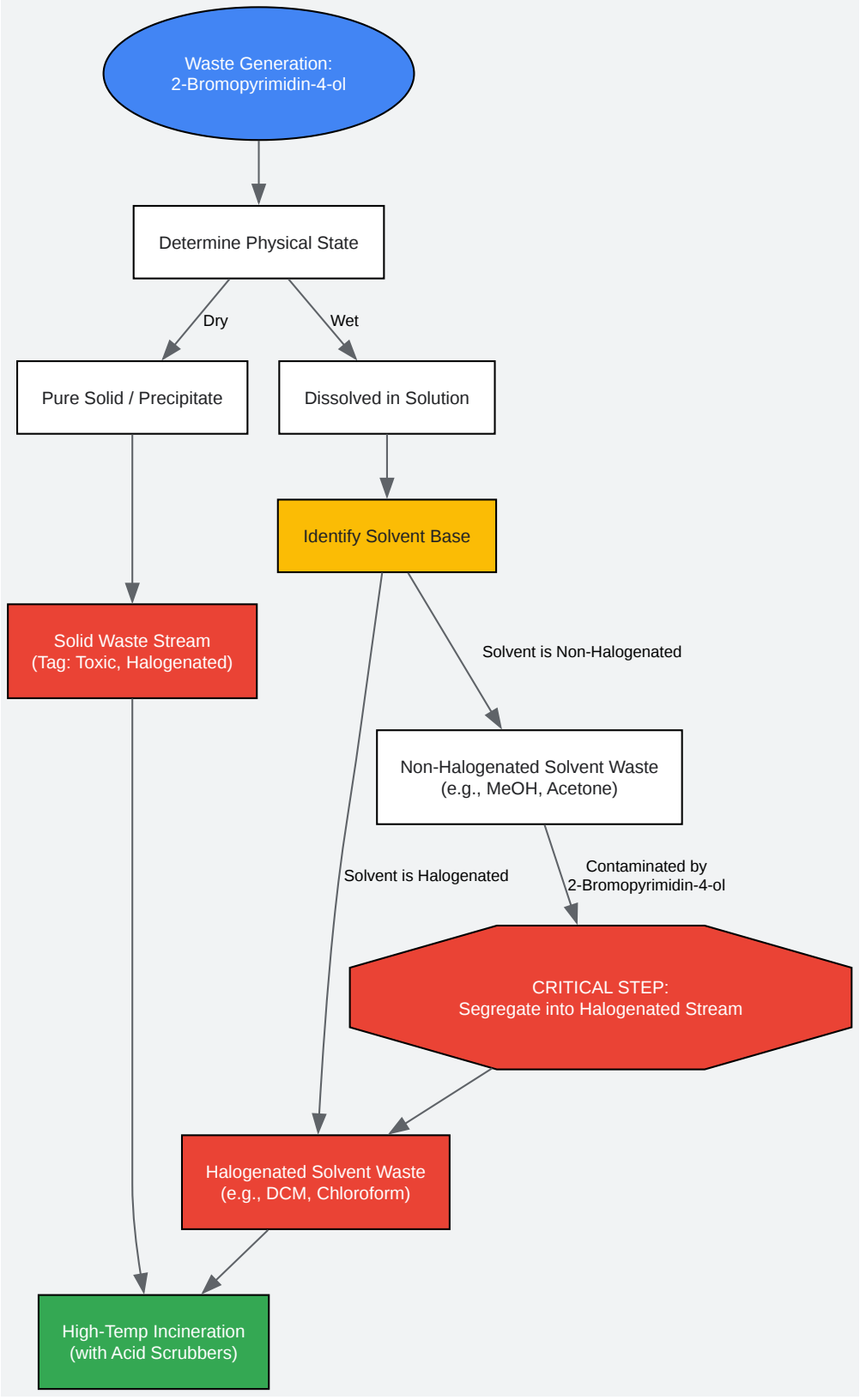
From a mechanistic standpoint, the C-Br bond is relatively stable but can undergo nucleophilic aromatic substitution under high heat or strong basic conditions.

- Incineration Risk: If burned in a standard non-halogenated kiln, the bromine is released as Hydrogen Bromide (HBr) gas. HBr is highly corrosive to incinerator scrubbers and is a precursor to acid rain.
- Regulatory Status: Under RCRA (Resource Conservation and Recovery Act), this material must be treated as Halogenated Organic Waste.

Waste Stream Decision Logic (Visualization)

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The following diagram illustrates the mandatory decision logic for classifying this specific compound.



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Figure 1: Decision logic for routing **2-Bromopyrimidin-4-ol** waste. Note that even if dissolved in a non-halogenated solvent (like Methanol), the presence of the brominated solute reclassifies the entire mixture as Halogenated Waste.

Detailed Disposal Procedures

A. Solid Waste Disposal (Pure Compound)

Scenario: Expired shelf stock or reaction precipitate.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk.
- Transfer: Transfer the solid using a chemically resistant spatula. Avoid generating dust.[3][4]
  - Engineering Control: Perform transfer inside a chemical fume hood to capture potential dust (H335 Respiratory Irritant).
- Labeling:
  - Attach a hazardous waste tag immediately.[5]
  - Mandatory Fields: "Hazardous Waste," "Solid," "Toxic," "Halogenated Organic."
  - Chemical Name: Write out "**2-Bromopyrimidin-4-ol**" fully. Do not use abbreviations or structural formulas alone.
- Storage: Store in a Satellite Accumulation Area (SAA) away from oxidizers until pickup.

B. Liquid Waste Disposal (Reaction Mixtures)

Scenario: Mother liquor or HPLC effluent containing the compound.

- Compatibility Check: Ensure the waste container is compatible with the solvent.
  - Dichloromethane (DCM): Use Glass or Fluorinated HDPE.

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- Methanol/Acetone: Standard HDPE is acceptable.

- Segregation Rule:
  - NEVER pour this mixture into the "Non-Halogenated / Flammable" carboy.
  - ALWAYS pour into the "Halogenated Waste" carboy.
  - Reasoning: Even trace amounts of bromine (ppm levels) can disqualify a non-halogenated waste stream from being used as fuel blending, forcing the waste handler to re-categorize and surcharge the entire shipment.

- pH Stabilization:
  - Check pH. If the solution is highly acidic (pH < 3) or basic (pH > 10), adjust to pH 5–9.
  - Why: Extreme pH can degrade the container or cause dangerous off-gassing (e.g., if mixed with other waste streams).[1] **2-Bromopyrimidin-4-ol** is stable at neutral pH.

Emergency Contingencies: Spill Response

In the event of a spill, immediate action is required to prevent exposure and environmental release.[4]

Spill Response Workflow



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Figure 2: Linear workflow for managing laboratory spills of **2-Bromopyrimidin-4-ol**.

Specific Spill Tactics:

- Solid Spill: Do not dry sweep if dust generation is likely. Cover with wet paper towels (water or ethanol) to dampen, then scoop.

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- Liquid Spill: Use universal absorbent pads. If dissolved in DCM, ensure ventilation is maximum (sash down) due to solvent volatility.

References & Regulatory Grounding[2][6]

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 12803496, 2-Amino-4-bromopyrimidine (Structural analog and hazard data source). Retrieved from [Link] Note: Used for analog toxicity data where specific data for the -ol tautomer is absent.[1]
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